

BOC-L-phenylalanine-d8 CAS number and safety data sheet.

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Compound of Interest

Compound Name: BOC-L-phenylalanine-d8

Cat. No.: B1145335

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Technical Guide: BOC-L-phenylalanine-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **BOC-L-phenylalanine-d8**, a deuterated derivative of the widely used protected amino acid, BOC-L-phenylalanine. This document covers its chemical identity, safety information, and primary applications, with a focus on its role in peptide synthesis and metabolic research.

Chemical Identity and Properties

BOC-L-phenylalanine-d8 is a stable isotope-labeled version of N-(tert-Butoxycarbonyl)-L-phenylalanine. The deuterium labeling makes it a valuable tool for tracer studies in metabolic research and as an internal standard in quantitative mass spectrometry-based proteomics and metabolomics.

Property	Value	Reference
Chemical Name	N-(tert-Butoxycarbonyl)-L-phenylalanine-d8	
CAS Number	106881-07-6	[1][2][3][4][5]
Molecular Formula	C ₁₄ H ₁₁ D ₈ NO ₄	[5]
Molecular Weight	273.35 g/mol	[2][5]
Appearance	White powder	
Melting Point	85-87 °C (lit.)	[5]

Note: Some properties are based on the non-deuterated form due to limited data on the d8 variant.

Safety Data Sheet Information

Disclaimer: A specific Safety Data Sheet (SDS) for **BOC-L-phenylalanine-d8** (CAS 106881-07-6) is not readily available. The following information is based on the Safety Data Sheet for the non-deuterated BOC-L-phenylalanine (CAS 13734-34-4). The safety profiles are expected to be very similar; however, it is crucial to handle all chemicals with appropriate laboratory precautions.

Hazard Identification	Not classified as a hazardous substance.	[6][7][8]
First Aid Measures		[6]
Inhalation	Move person into fresh air.	[6]
Skin Contact	Wash off with soap and plenty of water.	[6]
Eye Contact	Rinse cautiously with water for several minutes.	[6]
Ingestion	Rinse mouth with water. Call a doctor if you feel unwell.	[6]
Handling and Storage		
Handling	No special measures are necessary. Avoid dust formation.	[6][8]
Storage	Store in a dry, cool, and well-ventilated place. Recommended storage temperature: 2–8 °C.	[6]
Toxicological Information	Symptoms and effects are not known to date. This substance is not considered to be a PBT (Persistent, Bioaccumulative and Toxic) or vPvB (very Persistent and very Bioaccumulative) substance.	[6][7]

Experimental Protocols and Applications

The primary application of BOC-protected amino acids, including the deuterated form, is in solid-phase and solution-phase peptide synthesis. The BOC group protects the alpha-amino group of the phenylalanine, allowing for controlled, stepwise addition to a peptide chain.

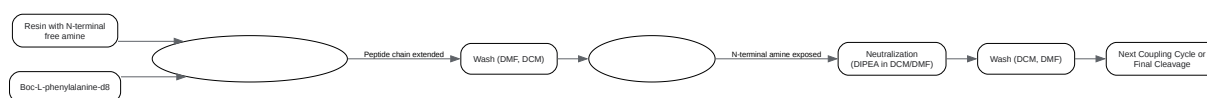
General Protocol for BOC-Protected Peptide Synthesis

The following is a generalized protocol for the coupling of a BOC-protected amino acid to a growing peptide chain on a solid support resin.

Materials:

- **BOC-L-phenylalanine-d8**
- Peptide synthesis resin (e.g., Merrifield resin)
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Coupling reagent (e.g., Dicyclohexylcarbodiimide - DCC, or HBTU)
- Activator (e.g., N-Hydroxybenzotriazole - HOBt)
- Base (e.g., N,N-Diisopropylethylamine - DIPEA)
- Deprotection agent (e.g., Trifluoroacetic acid - TFA)

Workflow:



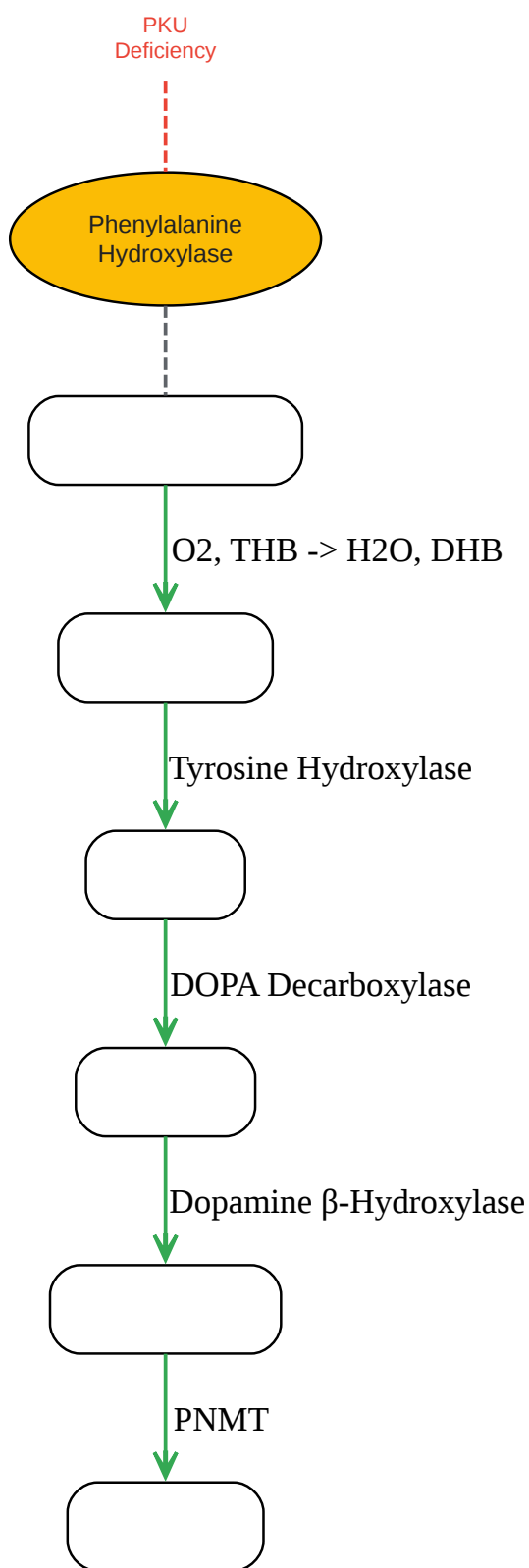
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Caption: General workflow for a single coupling cycle in solid-phase peptide synthesis using a BOC-protected amino acid.

Application in Metabolic Pathway Analysis

Deuterated amino acids like **BOC-L-phenylalanine-d8** are instrumental in studying metabolic pathways. Once the BOC group is removed and the L-phenylalanine-d8 is incorporated into a biologically active peptide or administered directly, its fate can be traced through various metabolic processes using mass spectrometry. This allows researchers to quantify the flux through specific pathways and identify novel metabolites.

The primary metabolic pathway for L-phenylalanine is its conversion to L-tyrosine by phenylalanine hydroxylase.^[9] This is the rate-limiting step in the catabolism of phenylalanine.^[10] Deficiencies in this enzyme lead to the genetic disorder phenylketonuria (PKU).^{[9][11][12]}



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Caption: Simplified metabolic pathway of L-phenylalanine to catecholamines, a common subject of study using labeled amino acids.

By using L-phenylalanine-d8, researchers can precisely track the conversion to L-tyrosine-d7 and subsequent metabolites, providing valuable insights into both normal and disease-state metabolism, such as in phenylketonuria.[9][11][12]

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